

# Application Notes and Protocols: DRB18

## Intraperitoneal Injection in Mice

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### Compound of Interest

Compound Name: DRB18

Cat. No.: B15142488

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These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **DRB18**, a pan-class I glucose transporter (GLUT) inhibitor, in mice for preclinical research. This document is intended for researchers, scientists, and drug development professionals.

## Introduction

**DRB18** is a synthetic small molecule that acts as a potent inhibitor of class I glucose transporters (GLUT1-4).<sup>[1][2][3][4]</sup> By blocking glucose uptake, **DRB18** disrupts the metabolism of cancer cells, which heavily rely on glucose for their proliferation and survival.<sup>[1][5]</sup> This leads to cell cycle arrest at the G1/S phase, increased oxidative stress, and ultimately, necrotic cell death.<sup>[1][2]</sup> In vivo studies have demonstrated that intraperitoneal administration of **DRB18** can significantly reduce tumor growth in mouse models.<sup>[1][2][3]</sup>

## Data Presentation

### In Vivo Efficacy of DRB18 via Intraperitoneal Injection

Mouse Model	Tumor Type	DRB18 Dosage	Dosing Schedule	Vehicle	Outcome	Reference
Nude Mice	A549 Lung Cancer Xenograft	10 mg/kg	Thrice a week for 5 weeks	PBS/DMSO (1:1, v/v)	44% reduction in tumor volume, 43% reduction in tumor weight	[2][3]
Nude Mice	A549 Lung Cancer Xenograft	8 mg/kg	Daily for 5 weeks	PBS/DMSO (1:1, v/v)	Significant reduction in tumor volume (in combination with paclitaxel)	[6]
Nude Mice	PCa (Prostate Cancer) Xenograft in Tibia	20 mg/kg initially, then 10 mg/kg	Every 48h, then every 72h	PBS/DMSO (1:1, v/v)	Did not reduce tumor growth in this bone metastasis model	[7]

## IC50 Values of DRB18 for Glucose Uptake Inhibition

Cell Line	GLUT Transporter Expressed	IC50
HEK293	GLUT1	~900 nM
HEK293	GLUT2	~9 $\mu$ M
HEK293	GLUT3	Not specified
HEK293	GLUT4	Not specified

Data derived from studies on HEK293 cell lines individually expressing GLUT1-4.[1][2]

## Experimental Protocols

### Preparation of DRB18 for Injection

- Reconstitution: Dissolve **DRB18** powder in a sterile vehicle solution of Phosphate-Buffered Saline (PBS) and Dimethyl Sulfoxide (DMSO) at a 1:1 volume ratio.[2] The final concentration should be calculated based on the desired dosage and the average weight of the mice.
- Storage: Store the stock solution at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3] Before use, warm the solution to room temperature.[8]

### Intraperitoneal Injection Procedure in Mice

This protocol is based on established guidelines for IP injections in rodents.[8][9][10]

Materials:

- **DRB18** solution
- Sterile syringes (1 ml or 3 ml)
- Sterile needles (25-27 gauge)[9]
- 70% alcohol wipes
- Appropriate personal protective equipment (PPE)

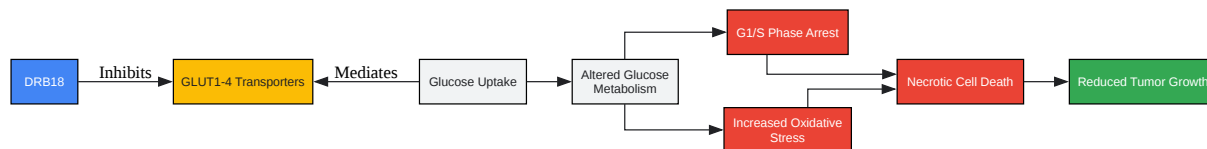
Procedure:

- Animal Restraint:
  - One-person technique: Gently restrain the mouse by grasping the loose skin over the shoulders and neck (scruffing) with your non-dominant hand. The tail can be secured between your little finger and the palm of the same hand.

- Two-person technique (recommended): One person restrains the mouse as described above, while the second person performs the injection.[9]
- Positioning: Turn the restrained mouse so its abdomen is facing upwards, with the head tilted slightly downwards. This helps to move the abdominal organs away from the injection site.[8][10]
- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen.[8][9] This location helps to avoid puncturing the cecum (located on the left side) and the urinary bladder.
- Disinfection: Clean the injection site with a 70% alcohol wipe.[10]
- Needle Insertion:
  - Insert the needle, with the bevel facing up, at a 30-45 degree angle to the abdominal wall. [8][9]
  - Advance the needle just enough to penetrate the peritoneum. A slight "pop" may be felt.
- Aspiration: Gently pull back on the syringe plunger to ensure no fluid (blood or urine) is aspirated. If fluid is drawn, withdraw the needle and reinject at a different site with a new sterile needle.[10]
- Injection: Once proper needle placement is confirmed, slowly and steadily inject the **DRB18** solution. The maximum recommended injection volume for a mouse is typically less than 10 ml/kg.[9]
- Withdrawal and Post-injection Care:
  - Withdraw the needle smoothly.
  - Return the mouse to its cage and monitor it for any signs of distress, bleeding, or adverse reactions.[9]

## Visualizations

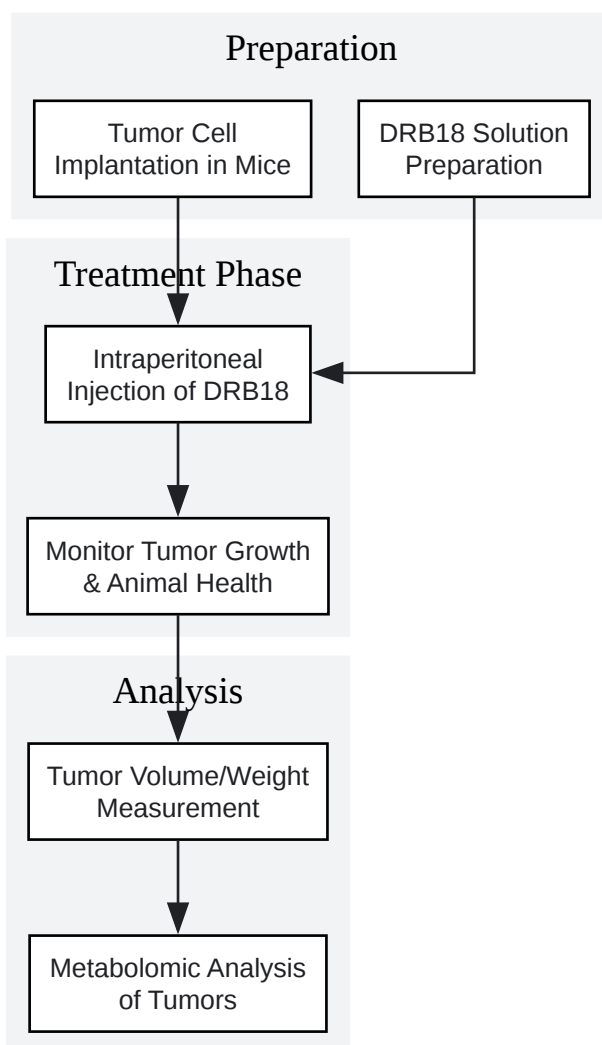
### Signaling Pathway of DRB18



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Caption: **DRB18** inhibits GLUT1-4, leading to reduced glucose uptake and cell death.

## Experimental Workflow for DRB18 In Vivo Study



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Caption: Workflow for in vivo efficacy testing of **DRB18** in a mouse tumor model.

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